

Tripentaerythritol molecular weight and chemical formula

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Compound of Interest

Compound Name: Tripentaerythritol

Cat. No.: B147583

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An In-depth Technical Guide on Tripentaerythritol

This guide provides core technical specifications for **tripentaerythritol**, focusing on its molecular properties. The information is intended for researchers, scientists, and professionals in drug development and related fields.

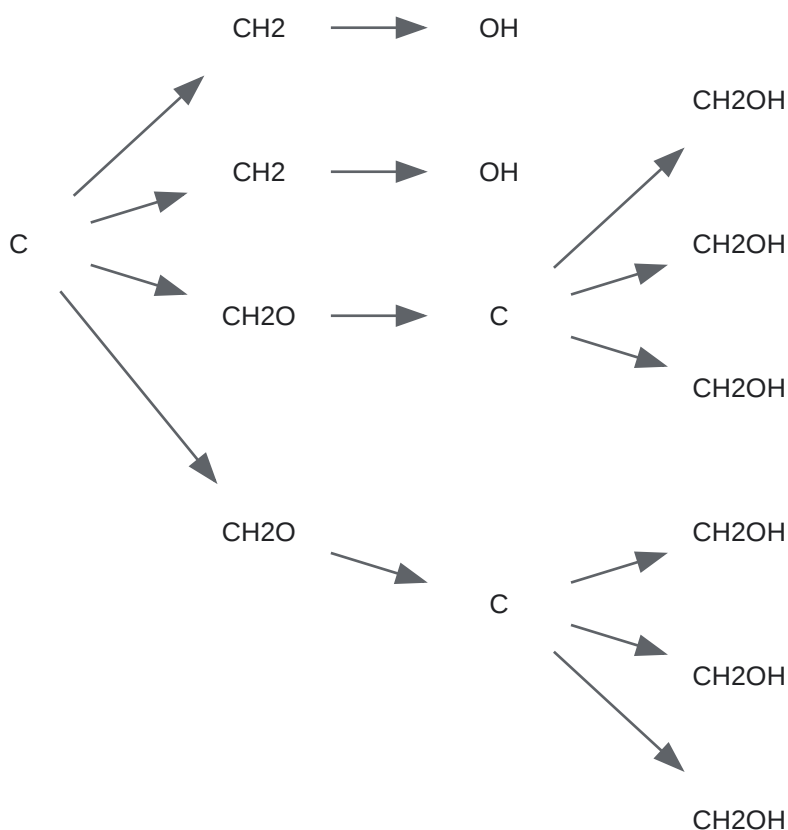
Core Molecular Data

Tripentaerythritol is a polyol with a complex structure. Its fundamental molecular attributes are summarized below.

Property	Value
Chemical Formula	C ₁₅ H ₃₂ O ₁₀ [1] [2] [3]
Molecular Weight	372.41 g/mol [1] [4]

Chemical Structure

The structural arrangement of **tripentaerythritol** consists of three pentaerythritol units linked by ether bonds. This structure results in a high number of hydroxyl groups, which are key to its chemical reactivity.



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References

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